

Comparative Analysis of Methyl Nonanoate Across Diverse Plant Species

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Compound of Interest

Compound Name: Methyl nonanoate

Cat. No.: B163019

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An Objective Guide for Researchers and Drug Development Professionals

Methyl nonanoate, a fatty acid methyl ester, is a volatile organic compound found in various plant species, contributing to their characteristic aroma and potentially playing a role in plant physiology and defense. This guide provides a comparative analysis of **methyl nonanoate** presence in different plant varieties, supported by available data and detailed experimental methodologies for its quantification.

Quantitative Data Summary

While **methyl nonanoate** has been identified in several plant species, comprehensive quantitative data across a wide range of varieties remains limited in publicly available research. The following table summarizes the presence of **methyl nonanoate** and related methyl esters in select plants. It is important to note that in some cases, data for closely related compounds are provided as a proxy due to the absence of specific measurements for **methyl nonanoate**.

Plant Species	Variety/Cultivar	Plant Part	Methyl Nonanoate Concentration	Related Methyl Ester Data	Reference(s)
Noni	Morinda citrifolia	Fruit (Ripe)	Data not available	Methyl hexanoate: Present Methyl octanoate: Present	[1][2][3][4][5]
Noni	Morinda citrifolia	Fruit (Over-ripe)	Data not available	Methyl hexanoate: Increased Methyl octanoate: Increased	[1][2][3][4][5]
Apple	Malus domestica	Peel	Identified, but not quantified in comparative studies	Various other esters are dominant	[6][7][8]
Blackberry	Rubus sp.	Fruit	Identified, but not quantified in comparative studies	Methyl octanoate: Present	[9]
Winter Daphne	Daphne odora	Flower	Reported as a volatile component	Data not available	
Mongolian Milkvetch	Astragalus mongholicus	-	Reported as a component	Data not available	

Note: The lack of standardized reporting and the focus on more abundant volatile compounds in many studies contribute to the scarcity of specific quantitative data for **methyl nonanoate**.

Experimental Protocols

The quantification of **methyl nonanoate** in plant tissues is typically achieved using gas chromatography-mass spectrometry (GC-MS), often coupled with a headspace solid-phase microextraction (HS-SPME) for sample preparation. This method allows for the sensitive detection and quantification of volatile compounds.

Protocol: Headspace Solid-Phase Microextraction (HS-SPME) Coupled with Gas Chromatography-Mass Spectrometry (GC-MS) for Methyl Nonanoate Analysis

1. Sample Preparation:

- Collect fresh plant material (e.g., flowers, fruits, leaves).
- Homogenize a known weight of the tissue in a sealed vial. For fruits, different ripening stages should be analyzed separately.
- Add a saturated salt solution (e.g., NaCl) to the homogenate to increase the volatility of the analytes.
- An internal standard (e.g., a deuterated analog of **methyl nonanoate** or a different fatty acid methyl ester not present in the sample) should be added for accurate quantification.

2. Headspace Solid-Phase Microextraction (HS-SPME):

- Place the vial in a temperature-controlled water bath or heating block (e.g., 50-60°C) for a specific incubation time (e.g., 30 minutes) to allow volatiles to equilibrate in the headspace.
- Expose a SPME fiber (e.g., polydimethylsiloxane/divinylbenzene - PDMS/DVB) to the headspace of the vial for a defined extraction time (e.g., 30 minutes) to adsorb the volatile compounds.

3. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- Immediately after extraction, desorb the analytes from the SPME fiber in the heated injection port of the GC-MS system.

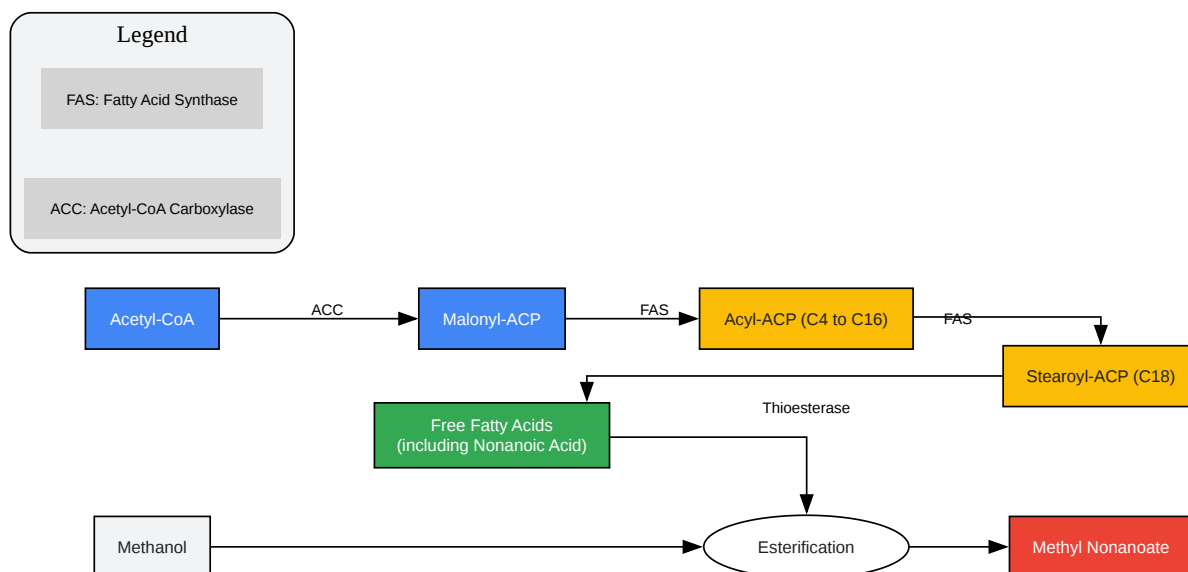
- Gas Chromatograph Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5MS).
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: Start at a low temperature (e.g., 40°C), hold for a few minutes, then ramp up to a final temperature (e.g., 250°C) to separate the compounds based on their boiling points.
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan a mass-to-charge ratio (m/z) range appropriate for identifying **methyl nonanoate** and other volatiles (e.g., m/z 40-400).

4. Data Analysis and Quantification:

- Identify **methyl nonanoate** by comparing its mass spectrum and retention time with that of a pure standard.
- Quantify the concentration of **methyl nonanoate** by creating a calibration curve using known concentrations of the standard and normalizing to the internal standard.

Signaling Pathways and Biosynthesis

While a specific signaling pathway directly involving **methyl nonanoate** has not been extensively characterized, it is known that fatty acid derivatives play crucial roles in plant signaling, particularly in defense and development. Nonanoic acid, the precursor of **methyl nonanoate**, is a medium-chain fatty acid. The general biosynthesis of fatty acids in plants occurs in the plastids and involves the sequential addition of two-carbon units from acetyl-CoA.

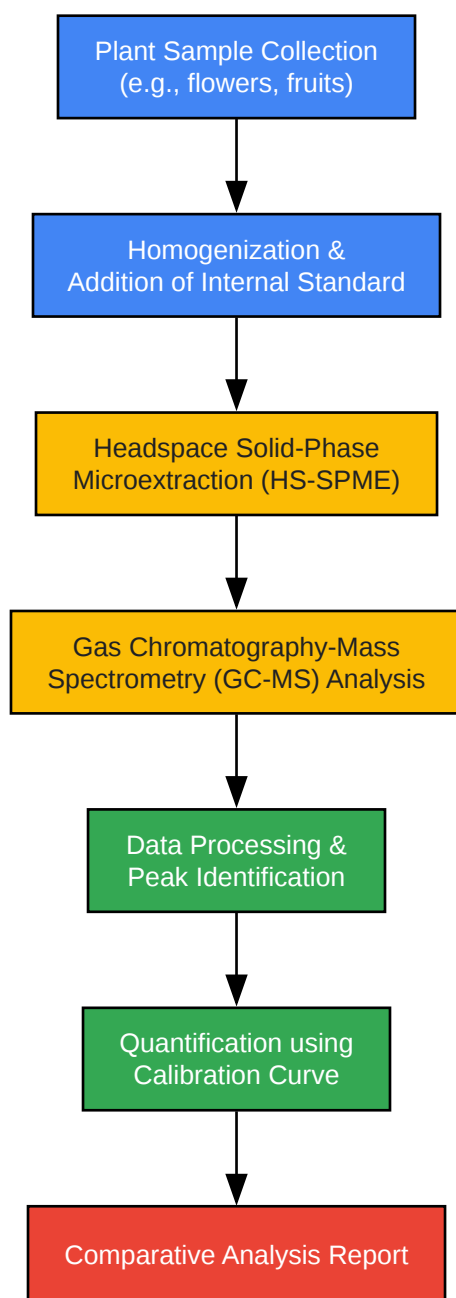


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Caption: General pathway for fatty acid biosynthesis in plants, leading to the formation of **methyl nonanoate**.

Experimental Workflow

The following diagram illustrates the typical workflow for the analysis of **methyl nonanoate** in plant samples.



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Caption: Workflow for the analysis of **methyl nonanoate** in plant varieties.

In conclusion, while **methyl nonanoate** is a known volatile component in several plant species, further research is required to establish a comprehensive quantitative comparison across different varieties and to elucidate its specific biological roles and signaling pathways. The methodologies outlined in this guide provide a robust framework for future investigations in this area.

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